

# Technical Support Center: Troubleshooting Your PI-103 Experiments

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## Compound of Interest

Compound Name: PI-103

Cat. No.: B1684136

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Welcome to the technical support center for **PI-103**. This guide is designed for researchers, scientists, and drug development professionals to help troubleshoot and resolve common issues encountered during experiments with the PI3K/mTOR inhibitor, **PI-103**.

## Frequently Asked Questions (FAQs)

Q1: What is **PI-103** and what are its primary targets?

**PI-103** is a potent, cell-permeable, multi-targeted inhibitor of the phosphatidylinositol 3-kinase (PI3K) family and the mechanistic target of rapamycin (mTOR).[1][2][3] It also demonstrates inhibitory activity against DNA-dependent protein kinase (DNA-PK).[2][3] **PI-103** is an ATP-competitive inhibitor.[4] Due to its broad activity, it is a valuable tool for studying the PI3K/Akt/mTOR signaling pathway, which is crucial in regulating cell growth, proliferation, survival, and metabolism.[5]

Q2: What are the known IC50 values for **PI-103** against its primary targets?

The half-maximal inhibitory concentration (IC50) values for **PI-103** can vary slightly between different assay conditions. The table below summarizes the approximate IC50 values reported in cell-free assays.

Target	IC50 (nM) [Selleck Chemicals][1]	IC50 (nM) [MedchemExpress][2]	IC50 (nM) [APExBIO][3]	IC50 (nM) [Cayman Chemical][4]
p110α	2	8	2	8
p110β	3	88	3	88
p110δ	3	48	3	48
p110γ	15	150	15	150
mTORC1	-	20	-	26
mTORC2	-	83	-	83
mTOR (general)	30	-	30	-
DNA-PK	23	2	23	2

Q3: How should I prepare and store **PI-103** stock solutions?

Proper preparation and storage of **PI-103** are critical for maintaining its activity.

- Solubility: **PI-103** is soluble in DMSO at concentrations of approximately 24 mg/mL (68.89 mM), but it is poorly soluble in water and ethanol.[1][3] It is important to use fresh, anhydrous DMSO, as absorbed moisture can reduce solubility.[1] For higher concentrations, warming the solution to 37°C or using an ultrasonic bath may help.[3]
- Stock Solution Storage:
  - Powder: Store at -20°C for up to 3 years.[1]
  - DMSO Stock Solution: Aliquot to avoid repeated freeze-thaw cycles. Store at -80°C for up to 1 year or at -20°C for up to 1 month.[1] Long-term storage of solutions is not recommended; fresh preparation is ideal.[3]

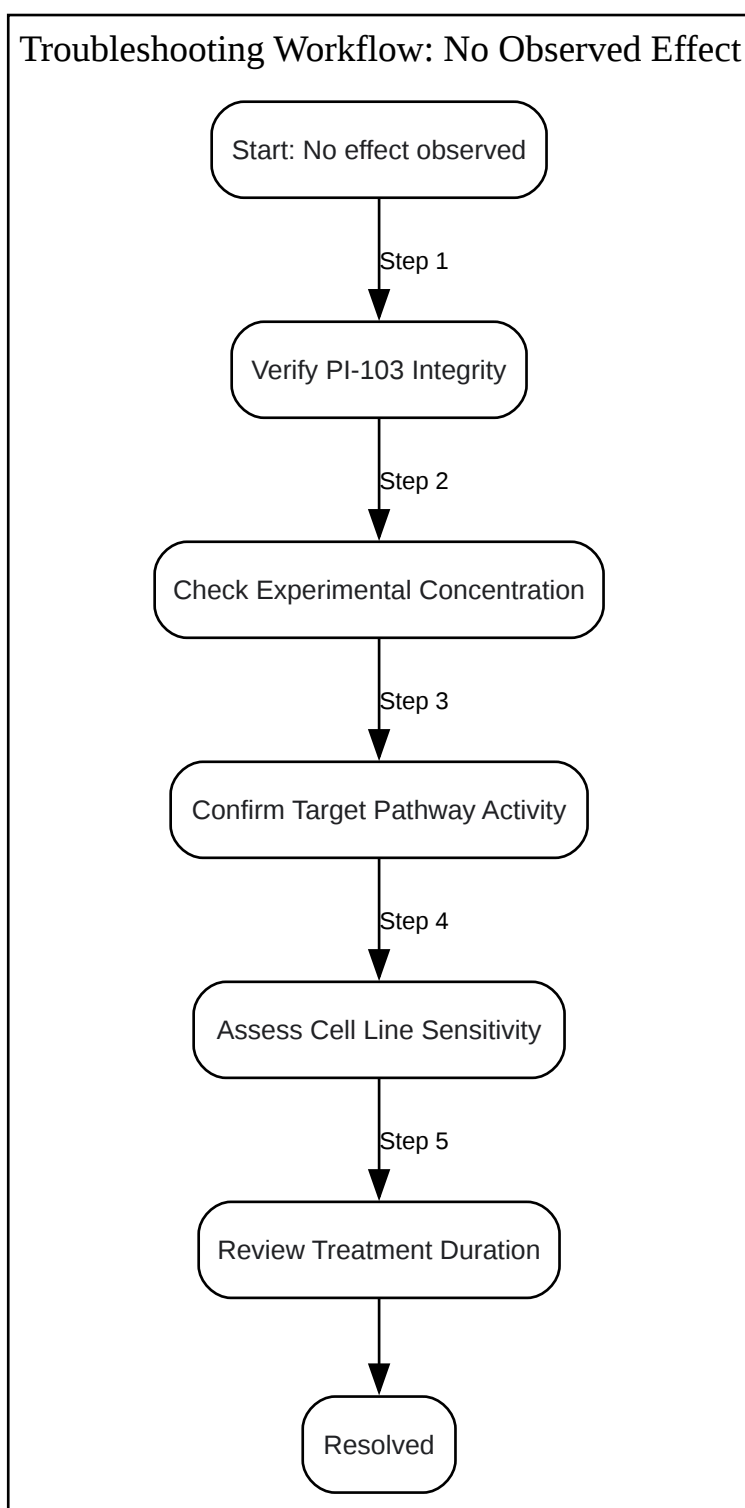
## Troubleshooting Common Experimental Issues

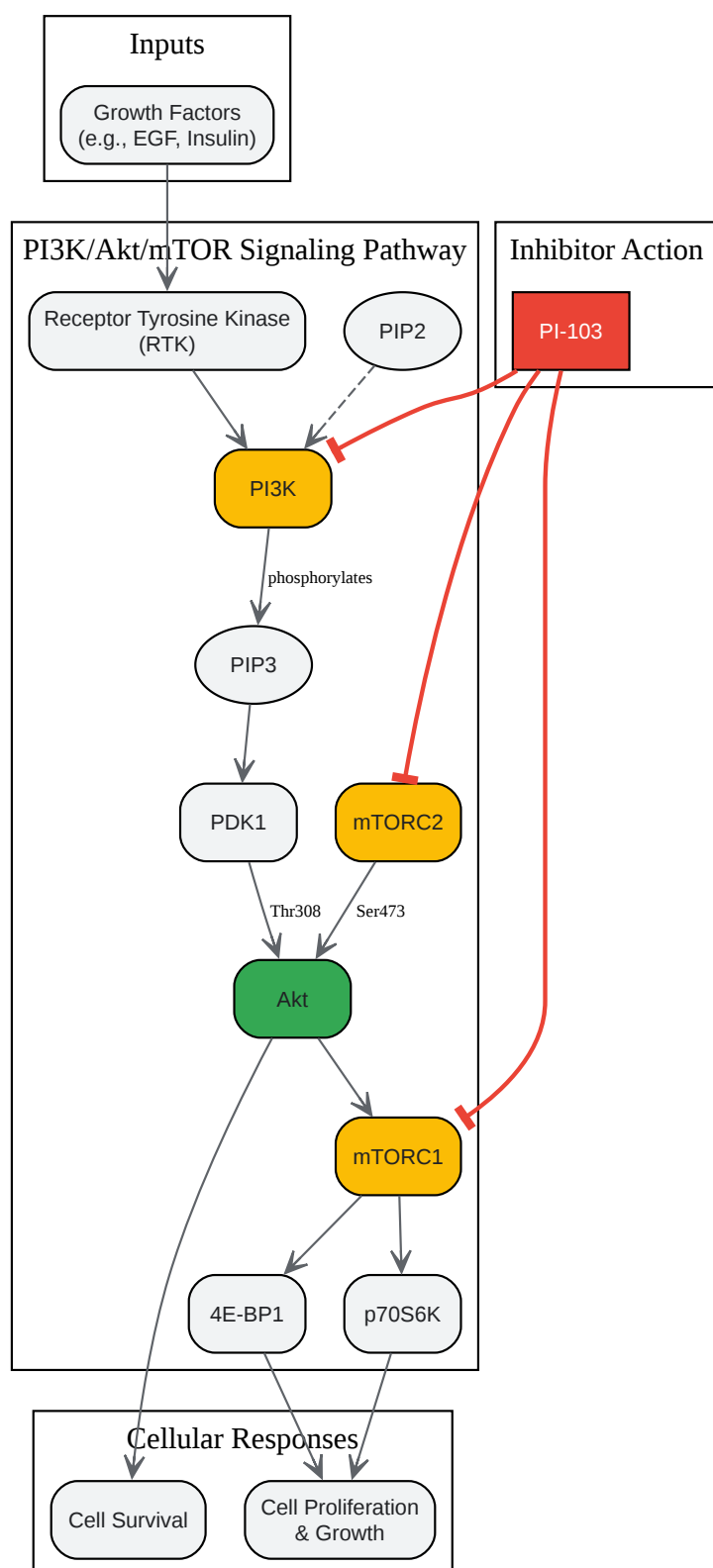
Here we address specific problems you might be encountering in your experiments with **PI-103**.

## **Problem 1: I am not observing any effect of PI-103 in my cell-based assays.**

Several factors could contribute to a lack of observable effect. Follow this troubleshooting workflow:

## Troubleshooting Workflow: No Observed Effect





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